

(4-Bromophenyl)methylamine: Metabolic Profiling & Synthetic Utility

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Compound of Interest

Compound Name: [(4-Bromophenyl)methyl](pyridin-2-ylmethyl)amine

CAS No.: 774556-79-5

Cat. No.: B471262

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Technical Guide & Mechanism of Action

Executive Summary

(4-Bromophenyl)methylamine (CAS: 3959-07-7) is a primary arylalkylamine utilized primarily as a chemical probe and metabolic substrate for amine oxidases, specifically Semicarbazide-Sensitive Amine Oxidase (SSAO/VAP-1) and Monoamine Oxidase B (MAO-B).[1] Unlike direct receptor ligands, its biological activity is defined by its enzymatic conversion into reactive intermediates—hydrogen peroxide (

) and 4-bromobenzaldehyde—which drive downstream signaling or cytotoxicity. In medicinal chemistry, it serves as a critical "fragment" for synthesizing selective inhibitors of VAP-1 and MCH-R1.[1]

Key Characteristic	Detail
Primary Target	Semicarbazide-Sensitive Amine Oxidase (SSAO / VAP-1)
Secondary Target	Monoamine Oxidase B (MAO-B)
Mechanism Type	Oxidative Deamination (Substrate)
Metabolic Products	4-Bromobenzaldehyde, , Ammonia
Physiological Effect	Oxidative stress induction; Endothelial activation (via)

Physicochemical Profile

Understanding the physicochemical properties is essential for predicting the molecule's ability to penetrate the blood-brain barrier (BBB) and access intracellular or membrane-bound enzymes.^[1]

Property	Value	Significance
Molecular Formula		Halogenated benzylamine scaffold. [1] [2]
Molecular Weight	186.05 g/mol	Low MW fragment, ideal for lead optimization.
LogP	~1.9 - 2.1	Moderate lipophilicity; capable of passive diffusion across membranes. [1]
pKa	~9.3 (Amine)	Predominantly protonated () at physiological pH (7.4).
H-Bond Donors/Acceptors	1 / 1	Minimal polar surface area, facilitating binding to hydrophobic pockets. [1]

Mechanism of Action: Enzymatic Interaction

The core mechanism of (4-Bromophenyl)methylamine is its function as a high-affinity substrate for copper-containing amine oxidases.[\[1\]](#)

Primary Pathway: SSAO/VAP-1 Oxidative Deamination

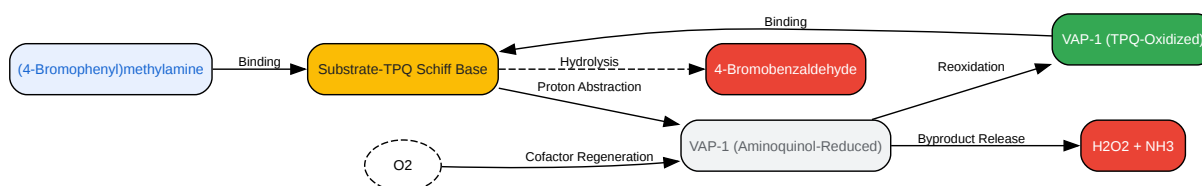
Vascular Adhesion Protein-1 (VAP-1), also known as SSAO, is an endothelial enzyme that mediates leukocyte trafficking.[\[1\]](#)[\[3\]](#)[\[4\]](#) (4-Bromophenyl)methylamine binds to the active site of VAP-1, reacting with the Topaquinone (TPQ) cofactor.

The Catalytic Cycle:

- **Schiff Base Formation:** The primary amine attacks the C5 carbonyl of the oxidized TPQ cofactor, forming a substrate-Schiff base.
- **Proton Abstraction:** A conserved aspartate residue abstracts a proton from the -carbon, reducing the cofactor to the aminoquinol form.

- Hydrolysis: The Schiff base is hydrolyzed, releasing 4-bromobenzaldehyde.
- Reoxidation: The reduced cofactor reacts with molecular oxygen (), releasing Hydrogen Peroxide () and Ammonia (), restoring the oxidized TPQ.

DOT Diagram: SSAO/VAP-1 Catalytic Cycle



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Caption: The Ping-Pong Bi-Bi catalytic cycle of SSAO/VAP-1. The substrate is converted to an aldehyde, generating toxic during cofactor reoxidation.

Biological Consequences of Metabolism

The "action" of this molecule is largely defined by its metabolic byproducts:

- Hydrogen Peroxide (): Acts as a local signaling molecule. In endothelial cells, local generation upregulates adhesion molecules (E-selectin, P-selectin), promoting the recruitment of neutrophils and lymphocytes. This mimics an inflammatory state.^[1]
- 4-Bromobenzaldehyde: A reactive aldehyde that can form adducts with cellular proteins (via lysine residues) or induce further oxidative stress if not rapidly detoxified by aldehyde

dehydrogenases (ALDH).[1]

Experimental Protocols

For researchers utilizing (4-Bromophenyl)methylamine, the following protocols ensure valid data generation regarding amine oxidase activity.

Spectrophotometric SSAO Activity Assay

This assay quantifies the rate of

production coupled to a peroxidase reaction.

Reagents:

- Buffer: 0.1 M Potassium Phosphate, pH 7.4.
- Substrate: 10 mM (4-Bromophenyl)methylamine stock in DMSO.
- Detection System: Peroxidase (HRP) + Amplex Red (or 4-Aminoantipyrine/Phenol).[1]
- Enzyme Source: Human recombinant VAP-1 or rat adipose tissue homogenate.[1]

Workflow:

- Preparation: Dilute enzyme source in phosphate buffer (final vol 100 μ L).
- Pre-incubation: Add specific MAO inhibitors (e.g., Pargyline, 1 μ M) to block MAO-A/B activity, isolating SSAO activity. Incubate for 30 min at 37°C.
- Initiation: Add 50 μ L of detection mix (HRP + Amplex Red) followed by 50 μ L of (4-Bromophenyl)methylamine (Final conc. 0.1 – 1.0 mM).
- Measurement: Monitor fluorescence (Ex/Em 571/585 nm) or absorbance (490 nm) kinetically for 30–60 minutes.
- Validation: Use Semicarbazide (1 mM) as a negative control; it should completely abolish activity if mediated by SSAO.

Synthetic Utility (Suzuki-Miyaura Coupling)

As a scaffold, the bromine handle allows for rapid diversification.

- Reaction: (4-Bromophenyl)methylamine + Aryl Boronic Acid

Biaryl-methylamine.[\[1\]](#)

- Note: The free amine must often be Boc-protected prior to coupling to prevent catalyst poisoning or side reactions.[\[1\]](#)

Toxicology & Safety

- Corrosivity: As a primary benzylamine, it is corrosive to skin and mucous membranes (Skin Corr. 1B).
- Neurotoxicity: While less potent than its derivative DSP-4, high systemic doses can lead to accumulation of neurotoxic aldehydes.
- Handling: All procedures must be conducted in a fume hood with nitrile gloves and eye protection. Neutralize spills with dilute acetic acid.[\[1\]](#)

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